

Environmental Fate and Transport of 1,1-Dichloroethane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Dichloroethane

Cat. No.: B041102

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate and transport mechanisms of **1,1-dichloroethane** (1,1-DCA). It is designed to be a core resource for researchers, scientists, and drug development professionals who require an in-depth understanding of the environmental behavior of this compound. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes important degradation pathways.

Executive Summary

1,1-Dichloroethane is a volatile chlorinated hydrocarbon primarily used as a chemical intermediate and solvent.^[1] Its release into the environment is of concern due to its potential for persistence and transport across various environmental compartments. The environmental fate of 1,1-DCA is governed by a combination of physical and chemical properties, transport mechanisms, and degradation processes.

In the atmosphere, 1,1-DCA is moderately persistent, with photo-oxidation by hydroxyl radicals being the primary degradation pathway.^{[2][3]} In aquatic systems, volatilization is a significant removal mechanism.^[4] Hydrolysis is a very slow degradation process in water.^{[3][4]} Biodegradation of 1,1-DCA is generally slow, particularly under aerobic conditions.^[3] However, under anaerobic conditions, it can be reductively dechlorinated to chloroethane and other products.^{[3][5]} In soil, 1,1-DCA is highly mobile and can leach into groundwater.^[4] Its

persistence in soil is influenced by factors such as organic matter content, microbial activity, and volatilization.

A significant environmental source of 1,1-DCA is the anaerobic biodegradation of 1,1,1-trichloroethane (1,1,1-TCA).^{[3][5]} This technical guide provides detailed information on these processes, supported by quantitative data and experimental methodologies.

Physicochemical Properties of 1,1-Dichloroethane

The environmental behavior of **1,1-dichloroethane** is largely dictated by its physical and chemical properties. A summary of these key properties is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₂ H ₄ Cl ₂	[6]
Molecular Weight	98.96 g/mol	[6]
Appearance	Colorless, oily liquid	[4][6]
Odor	Chloroform-like, ethereal	[2][6]
Boiling Point	57.3 °C	[2][7]
Melting Point	-97.4 °C	[2]
Vapor Pressure	227 - 230 mmHg at 25 °C 228 Torr at 25°C 31.2 kPa at 20 °C	[4][7][8][9]
Water Solubility	5000 - 5500 mg/L at 20-25 °C	[2][4][10][11]
Henry's Law Constant	5.0 x 10 ⁻³ - 5.62 x 10 ⁻³ atm·m ³ /mol at 24-25 °C 1.7 x 10 ⁻¹ - 2.0 x 10 ⁻¹ (dimensionless)	[1][4][6][7][11][12]
Log Octanol-Water Partition Coefficient (Log Kow)	1.79 - 1.8	[6][7][13]
Organic Carbon-Water Partition Coefficient (Log Koc)	1.48 - 1.8	[7][11]
Density	1.174 - 1.2 g/cm ³ at 20 °C	[2][14]
Flash Point	-17 °C to -6 °C (closed cup)	[4][6][14]

Environmental Fate and Transport Mechanisms

Transport and Partitioning

The movement and distribution of **1,1-dichloroethane** in the environment are governed by its relatively high vapor pressure and moderate water solubility.

- Atmospheric Transport: Due to its volatility, 1,1-DCA released to the environment will readily partition to the atmosphere.[2] Its atmospheric residence time allows for potential long-range

transport.

- Volatilization: From surface water and moist soil, volatilization is a rapid and significant transport process.^[4] The volatilization half-life from a model river is estimated to be a few hours, while from a lake it can be several days.^[4]
- Soil Mobility and Leaching: With a low organic carbon-water partition coefficient (K_{oc}), 1,1-DCA has a low affinity for soil organic matter and is therefore highly mobile in soil.^[4] This high mobility creates a significant potential for leaching into groundwater.

Abiotic Degradation

Abiotic degradation of **1,1-dichloroethane** occurs through processes that do not involve microorganisms.

- Atmospheric Photo-oxidation: The primary degradation pathway for 1,1-DCA in the atmosphere is reaction with photochemically-produced hydroxyl ($\bullet OH$) radicals.^{[2][3]} The estimated atmospheric half-life is approximately 44 to 62 days.^{[2][14]}
- Hydrolysis: Hydrolysis of 1,1-DCA in water is a very slow process, with an estimated half-life of 60 to 61 years at neutral pH and 25°C.^{[3][4]} Therefore, it is not considered a significant degradation pathway in most aquatic environments.
- Other Abiotic Processes: Direct photolysis is not expected to be a significant degradation mechanism as 1,1-DCA does not absorb light at wavelengths greater than 290 nm.^[6]

Biotic Degradation

Biodegradation of **1,1-dichloroethane** is primarily mediated by microbial activity and is highly dependent on the redox conditions of the environment.

- Aerobic Biodegradation: Under aerobic conditions, the biodegradation of 1,1-DCA is generally slow and often incomplete.^[3] Some studies have shown limited degradation by unadapted microorganisms from municipal wastewater.^[3]
- Anaerobic Biodegradation: Anaerobic conditions are more favorable for the biodegradation of 1,1-DCA. It undergoes reductive dechlorination, where chlorine atoms are sequentially removed and replaced with hydrogen atoms. The primary product of this process is

chloroethane.[3] This process has been observed in various anaerobic environments, including groundwater and river sediments, often mediated by bacteria such as Dehalobacter species.[3][5] The half-life under anaerobic conditions can range from months to years.[15]

A significant pathway for the presence of 1,1-DCA in the environment is as a biodegradation product of 1,1,1-trichloroethane (1,1,1-TCA) under anaerobic conditions.[3][5]

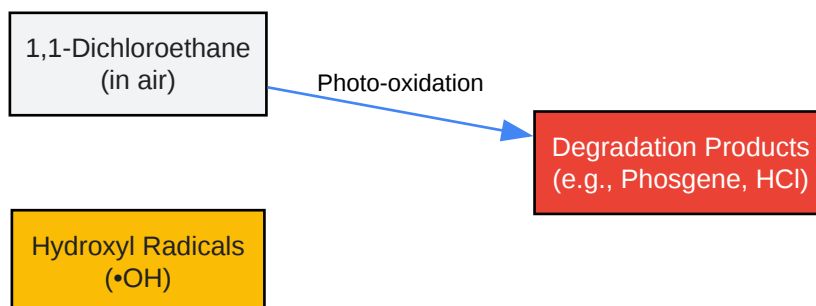
Degradation Pathways and Experimental Workflows

The following diagrams illustrate the key degradation pathways of **1,1-dichloroethane** and a generalized experimental workflow for its analysis in environmental samples.



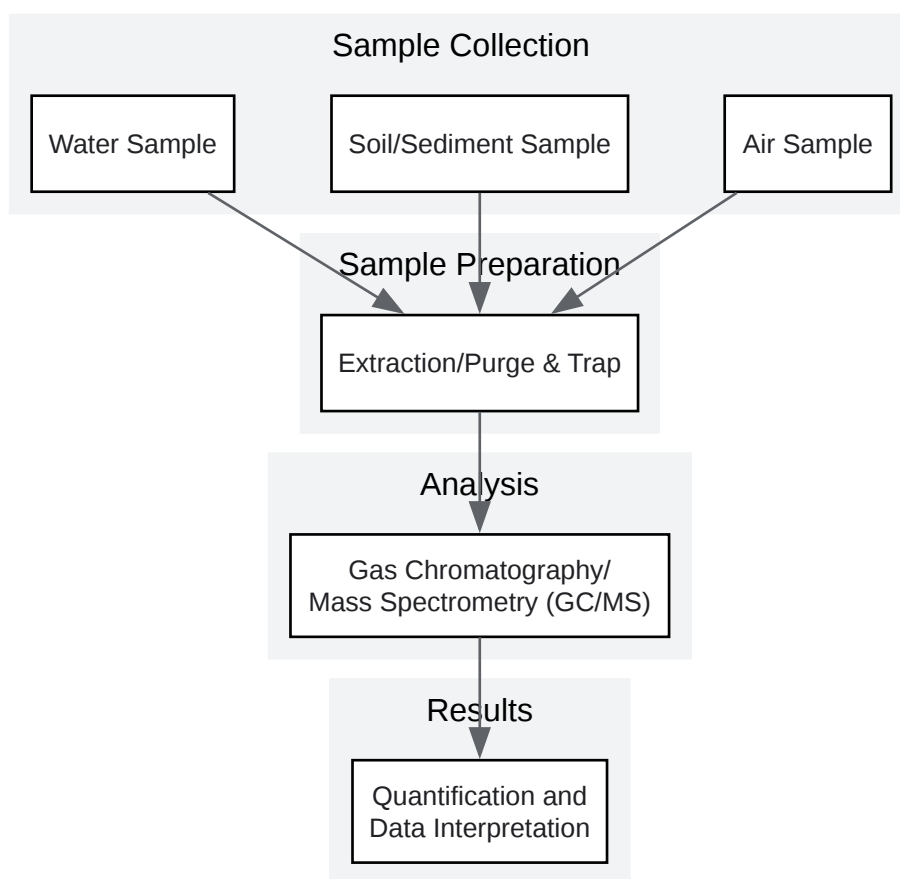
[Click to download full resolution via product page](#)

Anaerobic degradation pathway of 1,1,1-TCA to 1,1-DCA and Chloroethane.



[Click to download full resolution via product page](#)

Atmospheric photo-oxidation of **1,1-Dichloroethane**.



[Click to download full resolution via product page](#)

Generalized experimental workflow for 1,1-DCA analysis.

Experimental Protocols

The determination of the environmental fate and transport parameters of **1,1-dichloroethane** involves a variety of standardized experimental protocols. Below are detailed methodologies for key experiments.

Determination of Henry's Law Constant

Principle: The Henry's Law Constant (H) describes the partitioning of a compound between the aqueous and gaseous phases at equilibrium. It can be determined experimentally using methods such as the batch air stripping method.

Methodology:

- **Preparation of Aqueous Solution:** Prepare a standard aqueous solution of **1,1-dichloroethane** of a known concentration in deionized water.
- **Equilibration:** Place a known volume of the 1,1-DCA solution in a sealed, temperature-controlled vessel with a known headspace volume.
- **Agitation:** Agitate the vessel for a sufficient period to ensure equilibrium is reached between the aqueous and gaseous phases.
- **Sampling:** Carefully withdraw a sample from the aqueous phase.
- **Analysis:** Analyze the concentration of 1,1-DCA in the aqueous sample using a suitable analytical method, such as gas chromatography with a flame ionization detector (GC-FID) or a mass spectrometer (GC-MS).[\[16\]](#)
- **Calculation:** The Henry's Law Constant can be calculated using the initial and equilibrium concentrations in the aqueous phase, and the volumes of the aqueous and gaseous phases.

Determination of Soil Sorption Coefficient (Koc)

Principle: The soil sorption coefficient (Koc) is a measure of the tendency of a chemical to adsorb to the organic carbon fraction of soil or sediment. It is a key parameter for predicting the mobility of a compound in soil. The batch equilibrium method is a common approach.

Methodology:

- **Soil Preparation:** Use a well-characterized soil with a known organic carbon content. The soil is typically air-dried and sieved.
- **Test Solution:** Prepare a solution of **1,1-dichloroethane** in a 0.01 M calcium chloride solution. The calcium chloride is used to mimic the ionic strength of soil water and aid in the separation of soil and water phases.
- **Equilibration:** Add a known mass of the prepared soil to a series of centrifuge tubes. Add a known volume of the 1,1-DCA test solution to each tube.
- **Shaking:** Seal the tubes and shake them at a constant temperature for a predetermined time to reach equilibrium (typically 24 hours).

- Centrifugation: Separate the soil and aqueous phases by centrifugation.
- Analysis: Analyze the concentration of 1,1-DCA in the supernatant (aqueous phase) using GC/MS.[\[16\]](#)
- Calculation: The amount of 1,1-DCA sorbed to the soil is calculated by the difference between the initial and equilibrium concentrations in the aqueous phase. The soil-water distribution coefficient (K_d) is then calculated. The K_{oc} is determined by normalizing the K_d value to the fraction of organic carbon in the soil.

Biodegradation Studies

Principle: Biodegradation studies are conducted to determine the rate and extent to which a chemical is broken down by microorganisms under specific environmental conditions (aerobic or anaerobic).

Methodology for Anaerobic Biodegradation in Soil:

- Microcosm Setup: Establish anaerobic microcosms using soil or sediment from a relevant environment (e.g., an anaerobic aquifer). The microcosms are typically set up in serum bottles.
- Spiking: Spike the microcosms with a known concentration of **1,1-dichloroethane**.
- Incubation: Incubate the microcosms in the dark at a constant temperature under anaerobic conditions. This is achieved by purging the headspace with an inert gas like nitrogen or a nitrogen/carbon dioxide mixture.
- Monitoring: Periodically sacrifice replicate microcosms for analysis. Monitor the concentration of 1,1-DCA and its potential degradation products (e.g., chloroethane) over time.[\[3\]](#)
- Analysis: Analyze the concentrations of the target compounds in both the aqueous and soil phases. This typically involves extraction of the soil followed by analysis using GC/MS.[\[16\]](#)
- Data Analysis: Determine the rate of biodegradation by plotting the concentration of 1,1-DCA versus time and fitting the data to an appropriate kinetic model (e.g., first-order decay).

Analytical Methods

The accurate quantification of **1,1-dichloroethane** and its degradation products in environmental matrices is crucial for fate and transport studies.

Gas Chromatography/Mass Spectrometry (GC/MS) is the most common and reliable method for the analysis of 1,1-DCA in air, water, and soil samples.[16]

- **Sample Introduction:** For water samples, purge-and-trap is a common technique to extract and concentrate volatile organic compounds like 1,1-DCA prior to GC/MS analysis. For soil and sediment, solvent extraction or headspace analysis can be employed. Air samples can be collected on sorbent tubes and then thermally desorbed into the GC/MS.
- **Separation:** A gas chromatograph separates the components of the sample mixture based on their volatility and interaction with the stationary phase of the chromatographic column.
- **Detection:** A mass spectrometer identifies and quantifies the separated components based on their mass-to-charge ratio.

Other detectors such as Flame Ionization Detector (FID) and Electron Capture Detector (ECD) can also be used with gas chromatography for the analysis of 1,1-DCA.[16]

Conclusion

The environmental fate and transport of **1,1-dichloroethane** are complex processes influenced by its physicochemical properties and the characteristics of the receiving environment. While volatilization and atmospheric photo-oxidation are significant removal mechanisms, its persistence in soil and groundwater, coupled with its high mobility, pose a risk of contamination. Anaerobic biodegradation offers a pathway for its natural attenuation, though the process can be slow. A thorough understanding of these mechanisms, supported by robust experimental data, is essential for accurate environmental risk assessment and the development of effective remediation strategies for sites contaminated with **1,1-dichloroethane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Henry's Law Constants [henry.mpch-mainz.gwdg.de]
- 2. cdn.who.int [cdn.who.int]
- 3. atsdr.cdc.gov [atsdr.cdc.gov]
- 4. 1,1-Dichloroethane CAS#: 75-34-3 [m.chemicalbook.com]
- 5. A 1,1,1-Trichloroethane-Degrading Anaerobic Mixed Microbial Culture Enhances Biotransformation of Mixtures of Chlorinated Ethenes and Ethanes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 1,1-Dichloroethane | CH₃CHCl₂ | CID 6365 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Table 4-2, Physical and Chemical Properties of 1,1-Dichloroethane - TOXICOLOGICAL PROFILE FOR 1,1-DICHLOROETHANE - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. [SOLVED] The vapor pressure of 1,1-dichloroethane, CH₃CHCl₂, is | SolutionInn [solutioninn.com]
- 9. brainly.com [brainly.com]
- 10. 1,1-dichloroethane [sitem.herts.ac.uk]
- 11. Fact sheet: 1,1-dichloroethane — Guidance and Orientation for the Selection of Technologies — Contaminated sites — Pollution and waste management — Environment and natural resources — Canada.ca [gost.tpsgc-pwgsc.gc.ca]
- 12. ready.noaa.gov [ready.noaa.gov]
- 13. epa.gov [epa.gov]
- 14. 1,1-Dichloroethane - Wikipedia [en.wikipedia.org]
- 15. projects.battelle.org [projects.battelle.org]
- 16. ANALYTICAL METHODS - TOXICOLOGICAL PROFILE FOR 1,1-DICHLOROETHANE - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Environmental Fate and Transport of 1,1-Dichloroethane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b041102#environmental-fate-and-transport-mechanisms-of-1-1-dichloroethane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com